

# "Tert-butyl 2-(piperazin-1-yl)acetate" material safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 2-(piperazin-1-yl)acetate*

Cat. No.: *B181056*

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An In-depth Technical Guide to the Material Safety Data Sheet for **Tert-butyl 2-(piperazin-1-yl)acetate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on publicly available Safety Data Sheets (SDS). It is not a substitute for a certified SDS from a supplier. Always refer to the original SDS and follow all institutional and regulatory safety protocols.

## Chemical Identification and Properties

**Tert-butyl 2-(piperazin-1-yl)acetate** is a bifunctional organic compound used as an intermediate in organic synthesis, particularly in the development of pharmaceuticals, pesticides, and dyes.<sup>[1]</sup> It features a piperazine ring, a common scaffold in drug discovery, and a tert-butyl ester protecting group.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	112257-22-4
IUPAC Name	tert-butyl 2-(piperazin-1-yl)acetate
Synonyms	tert-butyl 1-piperazinylacetate, tert-Butyl 2-(1-Piperazinyl)acetate
Molecular Formula	C10H20N2O2
Molecular Weight	200.28 g/mol
InChI Key	JOJBGPBSHQZRDA-UHFFFAOYSA-N

Table 2: Physicochemical Data

Property	Value	Source
Physical Form	Liquid	[2]
Boiling Point	275.4 ± 25.0 °C at 760 mmHg (Predicted)	[1][3]
Density	1.0 ± 0.1 g/cm <sup>3</sup> (Predicted)	[1][3]
Purity	≥ 95%	[2]

## Hazard Identification and Classification

This compound is classified as hazardous. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 3: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Serious Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)

Source:[4][5]

Table 4: Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	-	Warning
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	
P264	Wash skin thoroughly after handling.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	

	Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[4][5][6]

## Experimental Protocols for Safety Assessment

While specific experimental reports for **tert-butyl 2-(piperazin-1-yl)acetate** are not publicly available, the hazard classifications are determined by standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The following are general descriptions of such protocols.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- **Animal Model:** Typically, a single healthy young adult albino rabbit is used for an initial test.
- **Preparation:** Approximately 24 hours before the test, the fur on the animal's back is clipped.
- **Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area (approx. 6 cm<sup>2</sup>) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.

- **Exposure:** The exposure period is typically 4 hours. For substances suspected of being corrosive, a tiered approach may be used, with observations after 3 minutes and 1 hour.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours post-application. The severity of the lesions is scored.
- **Classification:** The substance is classified based on the severity and reversibility of the skin reactions.

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to produce irritation or damage to the eye.

- **Animal Model:** Healthy young adult albino rabbits are typically used.<sup>[7]</sup>
- **Procedure:** The test substance (0.1 mL for liquids or  $\leq 100$  mg for solids) is applied in a single dose into the conjunctival sac of one eye.<sup>[8]</sup> The other eye remains untreated and serves as a control.<sup>[7]</sup>
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.<sup>[7]</sup> The use of topical anesthetics and systemic analgesics is recommended to minimize pain.<sup>[7]</sup>
- **Classification:** The substance is classified based on the severity, persistence, and reversibility of the observed ocular lesions.

## Boiling Point Determination (General Methods)

The boiling point is a key physical property. Standard laboratory methods include:

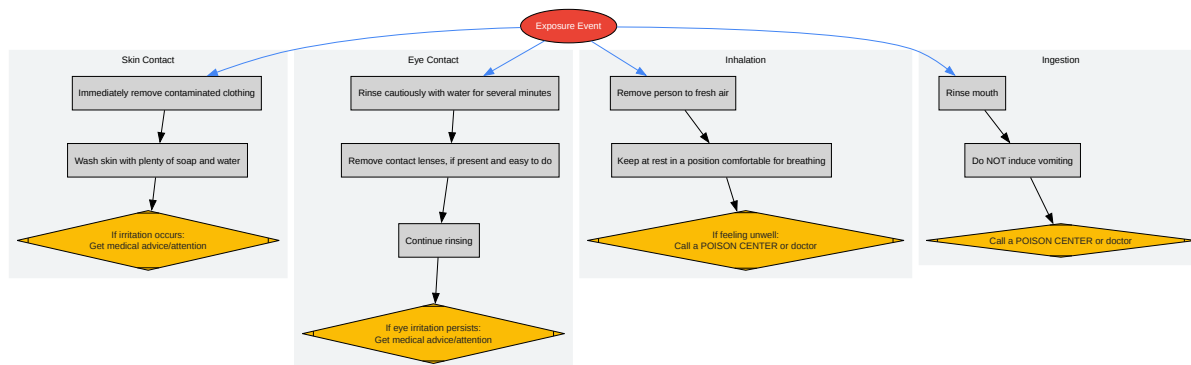
- **Distillation Method:** A simple or fractional distillation is performed on a sample of at least 5 mL. The temperature at which the liquid-vapor equilibrium is established, indicated by a stable thermometer reading as the bulk of the material distills, is recorded as the boiling point.

- **Thiele Tube Method:** A small amount of the sample is placed in a tube with an inverted capillary tube. The apparatus is heated in an oil bath (Thiele tube). The boiling point is the temperature at which the stream of bubbles exiting the capillary tube stops, and the liquid just begins to enter the capillary tube upon cooling.

Caption: Standard Laboratory Handling and Storage Workflow.

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following workflow outlines the recommended procedures based on SDS information.

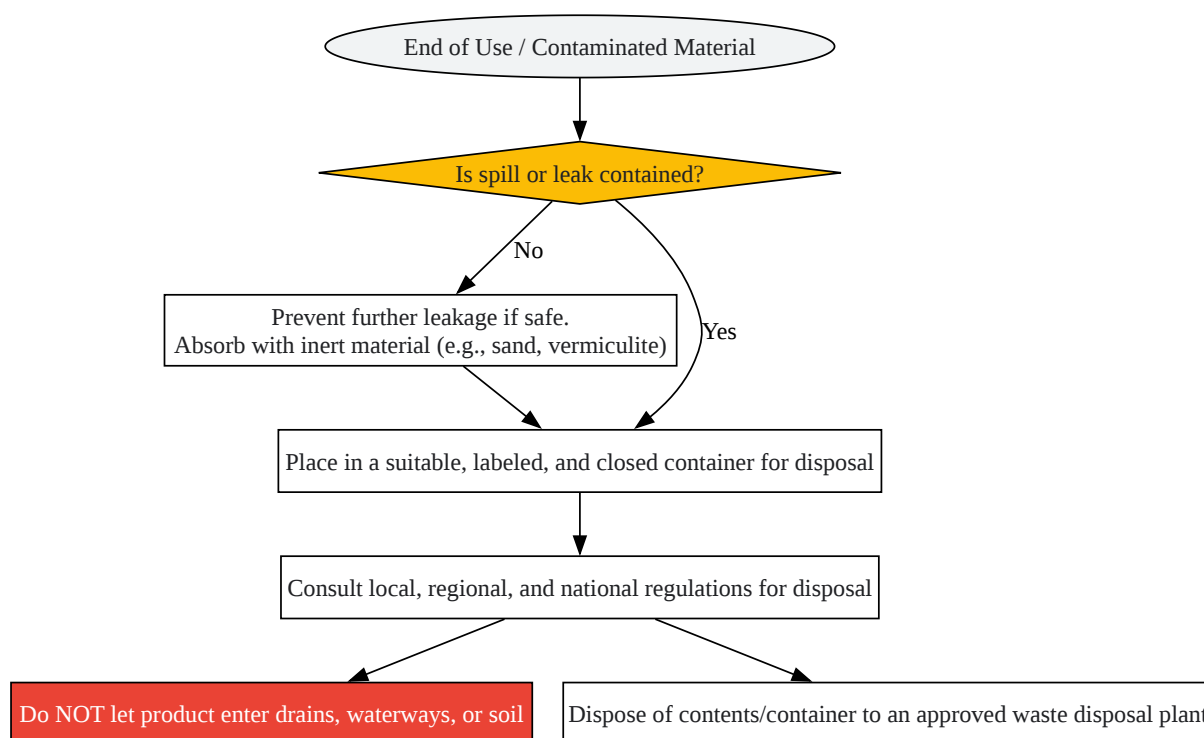


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Caption: First Aid Procedures for Different Exposure Routes.

## Disposal Considerations

Proper disposal of **tert-butyl 2-(piperazin-1-yl)acetate** and its container is essential to prevent environmental contamination and ensure safety.



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Caption: Logical Workflow for Spill Containment and Disposal.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)